

"long-term storage and stability issues of Pentaerythritol tetraricinoleate"

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Compound of Interest

Compound Name: Pentaerythritol tetraricinoleate

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Technical Support Center: Pentaerythritol Tetraricinoleate (PETR)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the long-term storage and stability of **Pentaerythritol Tetraricinoleate** (PETR). This resource is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Pentaerythritol Tetraricinoleate** (PETR) and in which applications is it commonly used?

Pentaerythritol Tetraricinoleate (PETR) is a tetraester synthesized from pentaerythritol and ricinoleic acid.[1] Ricinoleic acid is the primary fatty acid found in castor oil. PETR is a viscous, clear liquid at room temperature and is used in a variety of industrial applications, including as a lubricant base stock, an emollient and texture enhancer in cosmetics, and as a plasticizer.[1][2][3] Its excellent lubricating properties and thermal stability make it suitable for high-performance applications.[2][4]

Q2: What are the primary degradation pathways for PETR?

The two primary degradation pathways for PETR are hydrolysis and oxidation.

- **Hydrolysis:** This is the cleavage of the ester bonds in the presence of water, which can be accelerated by acids or bases. This process results in the formation of pentaerythritol, free ricinoleic acid, and partially de-esterified intermediates.
- **Oxidation:** This occurs due to reaction with oxygen and can be accelerated by heat, light (UV), and the presence of metal catalysts. The ricinoleic acid moiety of PETR is susceptible to oxidation at the double bond and the hydroxyl group.

Q3: What are the ideal long-term storage conditions for PETR?

To ensure the long-term stability of PETR, it should be stored in a cool, dry, and well-ventilated area in tightly sealed containers.^[5] It is important to protect it from moisture, excessive heat, and direct sunlight.^[6] Storage in an inert atmosphere (e.g., under nitrogen) can help to minimize oxidation.

Q4: How does the structure of PETR influence its stability?

The neopentyl structure of the pentaerythritol core provides good thermal stability.^[6] However, the ricinoleate chains have features that can be susceptible to degradation. The ester linkages are subject to hydrolysis. The double bond in the ricinoleic acid chain is a potential site for oxidation. The hydroxyl group on the ricinoleic acid chain can also be a site for oxidation and other reactions.

Q5: Is PETR compatible with common pharmaceutical excipients?

While specific compatibility data for PETR with all pharmaceutical excipients is not readily available, general principles of excipient compatibility should be followed. It is crucial to conduct compatibility studies with the active pharmaceutical ingredient (API) and other excipients in the formulation. Potential incompatibilities could arise from reactions with acidic or basic excipients, which could catalyze hydrolysis, or with excipients that contain oxidizing agents.

Troubleshooting Guide

Observed Issue	Potential Cause(s)	Troubleshooting Steps & Solutions
Increased Acidity (Lower pH) of the Formulation	Hydrolysis of the ester linkages leading to the formation of free ricinoleic acid.	- Store PETR in a dry environment and use tightly sealed containers to prevent moisture absorption.- Avoid acidic or basic conditions in the formulation that could catalyze hydrolysis.- Consider the use of acid scavengers in the formulation if acidic degradation products are a concern.
Change in Viscosity	- Decrease: Hydrolysis can lead to a decrease in molecular weight and thus lower viscosity.- Increase: Oxidation can lead to polymerization and an increase in viscosity.	- Monitor the acid value and peroxide value of the PETR to determine if hydrolysis or oxidation is occurring.- Store under an inert atmosphere (e.g., nitrogen) to prevent oxidation.- Add antioxidants to the formulation to inhibit oxidative degradation.
Color Change (e.g., Yellowing)	Oxidation of the ricinoleate chains.	- Protect the formulation from light, especially UV light.- Store at lower temperatures to reduce the rate of oxidation.- Use antioxidants in the formulation.
Formation of Precipitates or Cloudiness	- Hydrolysis leading to the formation of insoluble pentaerythritol or its partially substituted esters.- Incompatibility with other formulation components.	- Ensure PETR and all other components are completely dissolved during formulation.- Conduct compatibility studies with all formulation components at the intended storage conditions.- Filter the

formulation if necessary, and analyze the precipitate to identify its composition.

Unexpected Peaks in Analytical Chromatograms (e.g., HPLC, GC)

Formation of degradation products from hydrolysis or oxidation.

- Use techniques like HPLC-MS or GC-MS to identify the degradation products.^{[7][8][9]}- Compare the chromatogram of the aged sample to a freshly prepared sample to identify new peaks.- Conduct forced degradation studies to intentionally generate degradation products and aid in their identification.

Quantitative Data on Stability

The following tables provide illustrative data on the stability of PETR under various conditions. This data is based on typical behavior of polyol esters and ricinoleate esters and should be confirmed by experimental testing for specific formulations.

Table 1: Illustrative Hydrolytic Stability of PETR at 50°C

Time (Weeks)	% PETR Degraded (pH 4.5)	% PETR Degraded (pH 7.0)	% PETR Degraded (pH 9.0)
0	0	0	0
4	0.5	0.1	2.5
8	1.1	0.2	5.2
12	1.8	0.4	8.0

Table 2: Illustrative Oxidative Stability of PETR at 70°C in the Presence of Air

Time (Weeks)	Peroxide Value (meq/kg)	Viscosity Change (%)
0	< 1	0
4	5	+2
8	12	+5
12	25	+10

Experimental Protocols

Protocol 1: Determination of Hydrolytic Stability

Objective: To assess the hydrolytic stability of PETR under acidic, neutral, and basic conditions.

Methodology:

- Preparation of Buffer Solutions: Prepare buffer solutions at pH 4.5 (e.g., acetate buffer), pH 7.0 (e.g., phosphate buffer), and pH 9.0 (e.g., borate buffer).
- Sample Preparation: Accurately weigh a known amount of PETR into separate sealed glass vials. Add a specific volume of each buffer solution to the vials.
- Incubation: Place the vials in a constant temperature oven at a selected temperature (e.g., 50°C).
- Sampling: At predetermined time intervals (e.g., 0, 4, 8, 12 weeks), remove a vial for each pH condition.
- Analysis:
 - Extract the PETR from the aqueous buffer using a suitable organic solvent (e.g., hexane).
 - Analyze the organic extract by High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or Evaporative Light Scattering Detector - ELSD) to quantify the remaining PETR.
 - The aqueous layer can be analyzed for the presence of pentaerythritol and ricinoleic acid.

- Data Reporting: Report the percentage of PETR degraded over time for each pH condition.

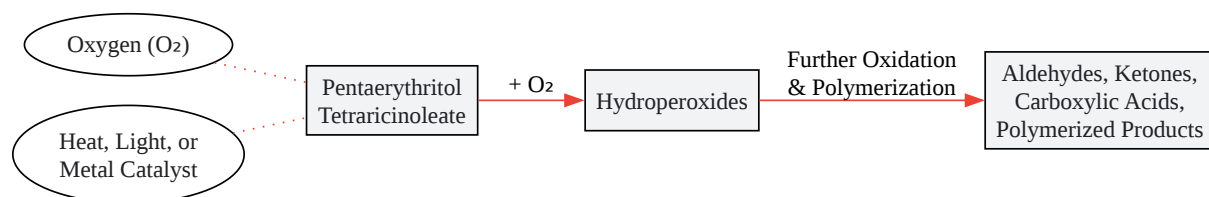
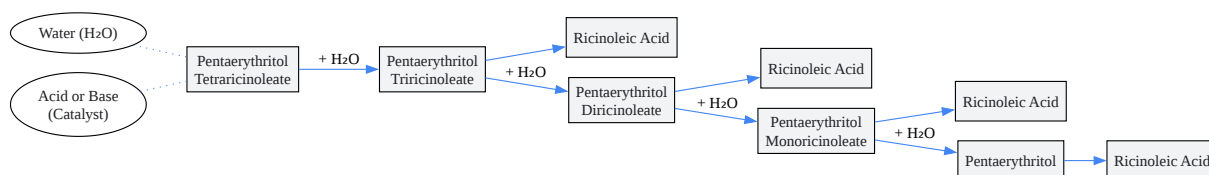
Protocol 2: Determination of Oxidative Stability

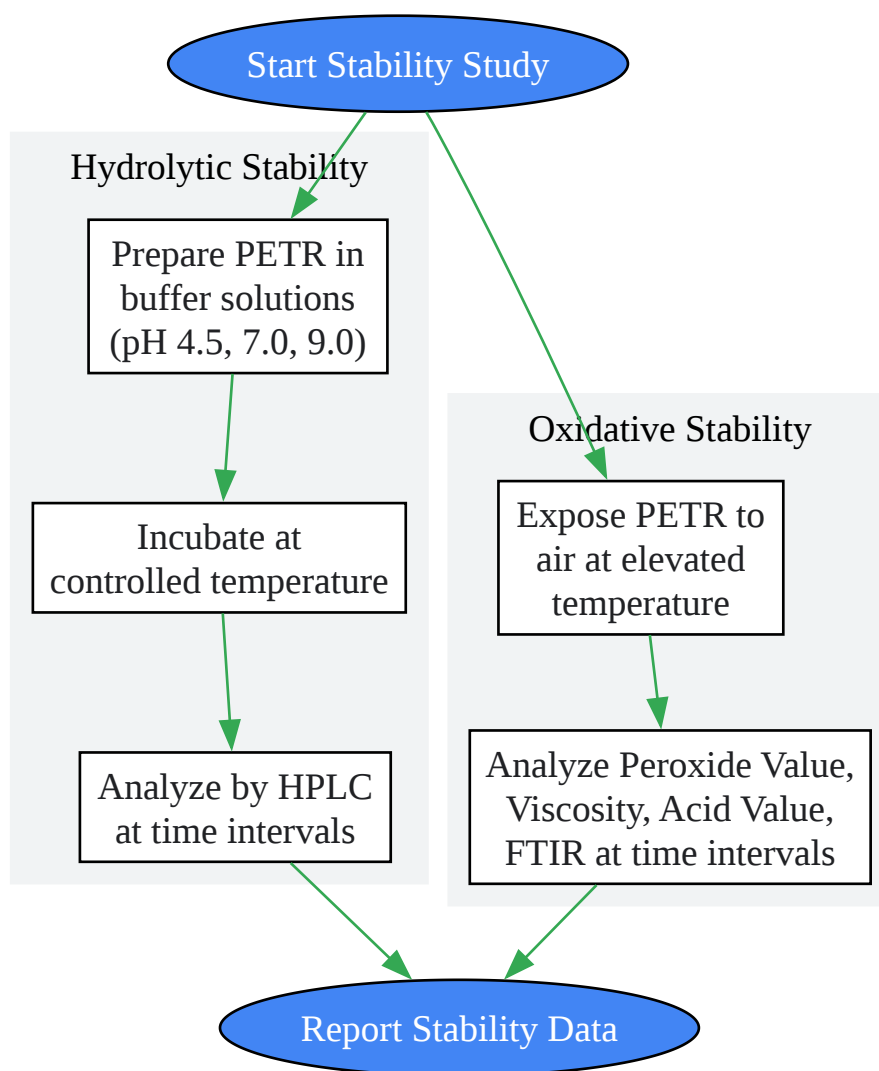
Objective: To evaluate the oxidative stability of PETR under accelerated conditions.

Methodology:

- Sample Preparation: Place a known amount of PETR into an open glass container to maximize exposure to air.
- Incubation: Place the container in an oven at an elevated temperature (e.g., 70°C).
- Sampling: At specified time points (e.g., 0, 4, 8, 12 weeks), take an aliquot of the sample.
- Analysis:
 - Peroxide Value: Determine the peroxide value using a standard iodometric titration method (e.g., ASTM D3703).
 - Viscosity: Measure the kinematic viscosity using a viscometer (e.g., ASTM D445).
 - Acid Value: Determine the acid value by titration (e.g., ASTM D974) to monitor the formation of acidic degradation products.
 - FTIR Spectroscopy: Obtain an infrared spectrum of the sample and monitor for the appearance or increase in the intensity of carbonyl bands (around 1700-1750 cm^{-1}) and hydroxyl bands (around 3200-3600 cm^{-1}), which are indicative of oxidation products.
- Data Reporting: Report the change in peroxide value, viscosity, and acid value over time.

Visualizations





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